

Application Notes and Protocols for Quantifying Biotin Uptake in Cultured Human Keratinocytes

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Compound of Interest

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Introduction

Biotin, also known as vitamin B7 or vitamin H, is a crucial water-soluble vitamin that acts as an essential cofactor for several carboxylase enzymes involved in critical metabolic pathways, including gluconeogenesis, fatty acid synthesis, and amino acid catabolism.[1][2] In the context of dermatology and cosmetology, biotin is vital for maintaining the health and integrity of the skin, hair, and nails. A deficiency in biotin can lead to various dermatological issues, making the study of its uptake and metabolism in keratinocytes, the primary cells of the epidermis, a significant area of research.[3][4]

Human keratinocytes possess sophisticated mechanisms to absorb and concentrate biotin from the extracellular environment. Understanding the kinetics and regulation of this uptake is fundamental for developing targeted dermatological therapies and nutritional strategies. The primary transporter involved in biotin uptake in keratinocytes is the sodium-dependent multivitamin transporter (SMVT), a member of the solute carrier family SLC5A6.[5][6][7] This transporter is also responsible for the uptake of other vitamins like pantothenic acid and lipoic acid.[5][6] Additionally, studies have indicated the presence of a second, high-affinity, biotin-specific transport system in human keratinocytes.[3][4][5]

These application notes provide detailed protocols for quantifying biotin uptake in cultured human keratinocytes using three common methodologies: a radiolabeled biotin uptake assay, a

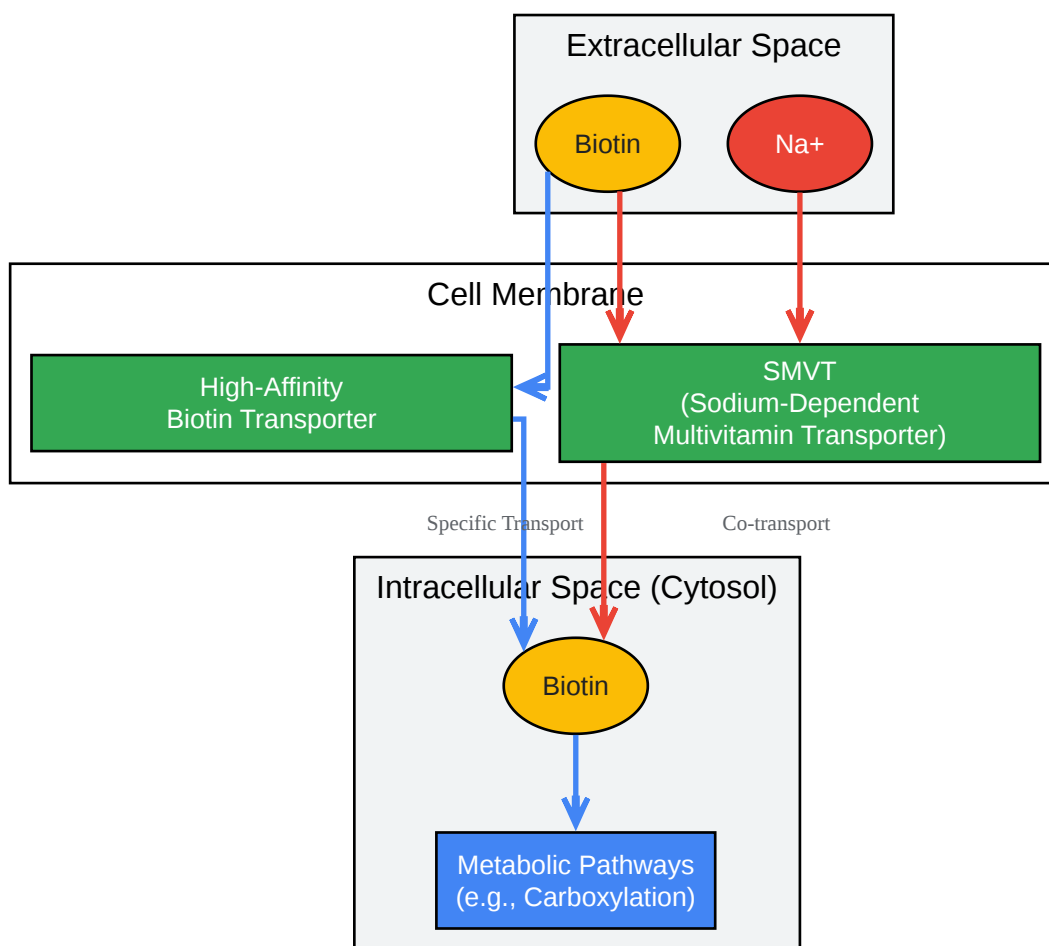
fluorescent biotin uptake assay, and a colorimetric HABA-based assay for intracellular biotin quantification.

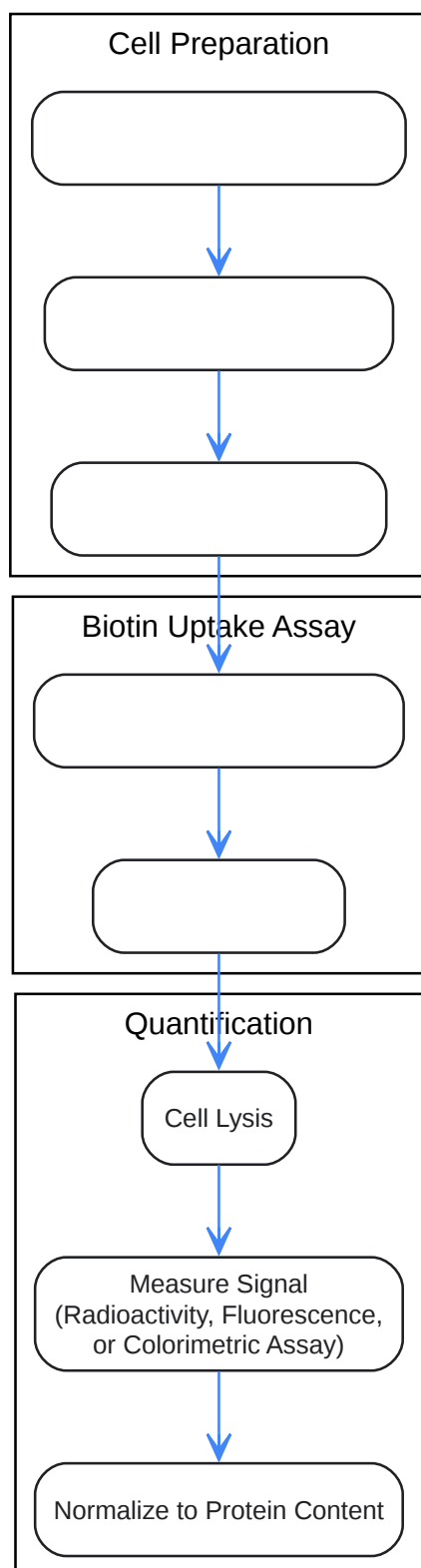
Signaling Pathways and Transport Mechanisms

The uptake of biotin into human keratinocytes is a carrier-mediated process. The primary pathways are summarized below:

- **Sodium-Dependent Multivitamin Transporter (SMVT):** This is a low-affinity, high-capacity transporter that cotransports biotin and sodium ions into the cell, driven by the sodium gradient maintained by the Na⁺/K⁺-ATPase pump.^{[5][7]}
- **High-Affinity Biotin Transporter:** A second, distinct transporter with a high affinity for biotin (in the nanomolar range) has been identified in keratinocytes.^{[3][4]} This system appears to be more specific for biotin compared to SMVT.^[3]

The following diagram illustrates the primary biotin transport mechanisms in a human keratinocyte.





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